

# An In-depth Technical Guide to Apiezon L Grease

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: APIEZON GREASE L

Cat. No.: B1171838

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Apiezon L Grease is a premier, silicone and halogen-free ultra-high vacuum (UHV) grease renowned for its exceptional performance in scientific and industrial applications.[\[1\]](#)[\[2\]](#)[\[3\]](#) Esteemed by organizations such as NASA, The European Space Agency, and NATO, this grease is engineered for ambient temperature applications requiring excellent lubrication and minimal contamination.[\[2\]](#)[\[3\]](#)[\[4\]](#) Its unique formulation as a hydrocarbon-based grease provides significant advantages in sensitive vacuum systems and analytical techniques.

## Core Properties and Applications

Apiezon L Grease is specifically designed for use in UHV systems, offering the lowest vapor pressure among all Apiezon products.[\[1\]](#)[\[4\]](#) This makes it an ideal choice for applications where a high vacuum is critical. It is widely used for lubricating and sealing ground glass joints in vacuum systems, as well as in the manufacturing and servicing of high-performance vacuum pumps.[\[4\]](#)[\[5\]](#)

One of the key features of Apiezon L is its freedom from silicone. This eliminates the issues of 'creep' and 'carry over' commonly associated with silicone-based greases, which can lead to sample contamination.[\[1\]](#)[\[2\]](#) Consequently, it is frequently used in analytical techniques like mass spectrometry and infrared spectroscopy, where sample purity is paramount.[\[4\]](#)[\[6\]](#)

The grease also exhibits a powerful 'gettering' action, meaning it can absorb harmful greasy and chemical impurities from metal and glass surfaces, which is particularly beneficial in the electronics industry.[\[1\]](#)[\[2\]](#) Furthermore, its hydrocarbon base provides inherent radiation resistance.[\[2\]](#)[\[4\]](#) While other greases like esters and silicones may decompose at radiation

levels of 0.1 MGy or less, Apiezon L maintains its lubricating properties with only a minor increase in stiffness when exposed to 4 MeV electrons up to 1 MGy.[2][4][7]

## Quantitative Data

The physical, thermal, and electrical properties of Apiezon L Grease are summarized in the tables below for easy reference and comparison.

### Physical and Thermal Properties

Property	Value	Test Method
Vapor Pressure at 20°C	$7 \times 10^{-11}$ Torr	-
Typical Working Temperature Range	10 to 30°C (50 to 86°F)	-
Dropping Point	42 to 52°C	ASTM D566
Relative Density at 20°C	0.896	-
Thermal Conductivity at 20°C	0.194 W/m°C	-
Coefficient of Expansion per °C (20-30°C)	0.00076	-
Outgassing Characteristics	<1% TML, <0.1% CVCM	ASTM E595

### Mechanical and Electrical Properties

Property	Value	Test Method
Lubricity (4 Ball Test)	150 kg	ASTM D2596
Volume Resistivity	$1.2 \times 10^{16} \Omega \text{ cm}$	-
Permittivity	2.3	-
Loss Tangent	<0.0001	-
Surface Breakdown at Flash Over	24 kV	-
Electrical Strength	730 V/mil	-

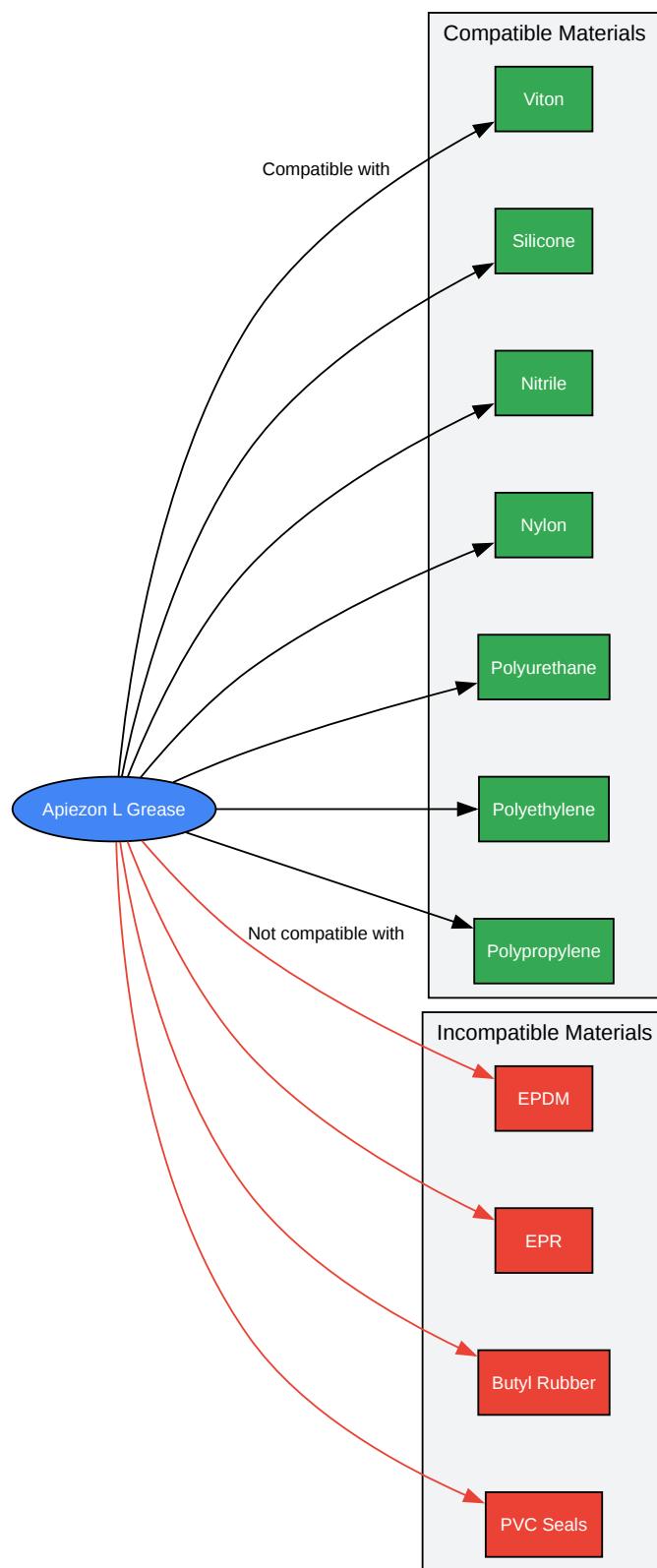
## Experimental Protocols

The technical data for Apiezon L Grease often references standardized test methods from ASTM International. The specific experimental protocols are detailed within the documentation for each standard.

- ASTM D566 - Standard Test Method for Dropping Point of Lubricating Grease: This test determines the temperature at which a grease passes from a semi-solid to a liquid state under specific test conditions. A sample of the grease in a cup is heated at a prescribed rate, and the temperature at which the first drop of material falls from the cup is recorded as the dropping point.
- ASTM E595 - Standard Test Method for Total Mass Loss and Collected Volatile Condensable Materials from Outgassing in a Vacuum Environment: This method is used to determine the outgassing properties of materials in a vacuum. A material sample is heated to 125°C at a vacuum of less than  $5 \times 10^{-5}$  torr for 24 hours. The total mass loss (TML) and the amount of collected volatile condensable materials (CVCM) on a cooled collector plate are measured.
- ASTM D2596 - Standard Test Method for Measurement of Extreme-Pressure Properties of Lubricating Grease (Four-Ball Method): This test evaluates the load-carrying capacity of a lubricating grease. It involves rotating a steel ball under a specified load against three stationary steel balls, all lubricated with the grease sample. The test measures the load at which welding of the balls occurs.

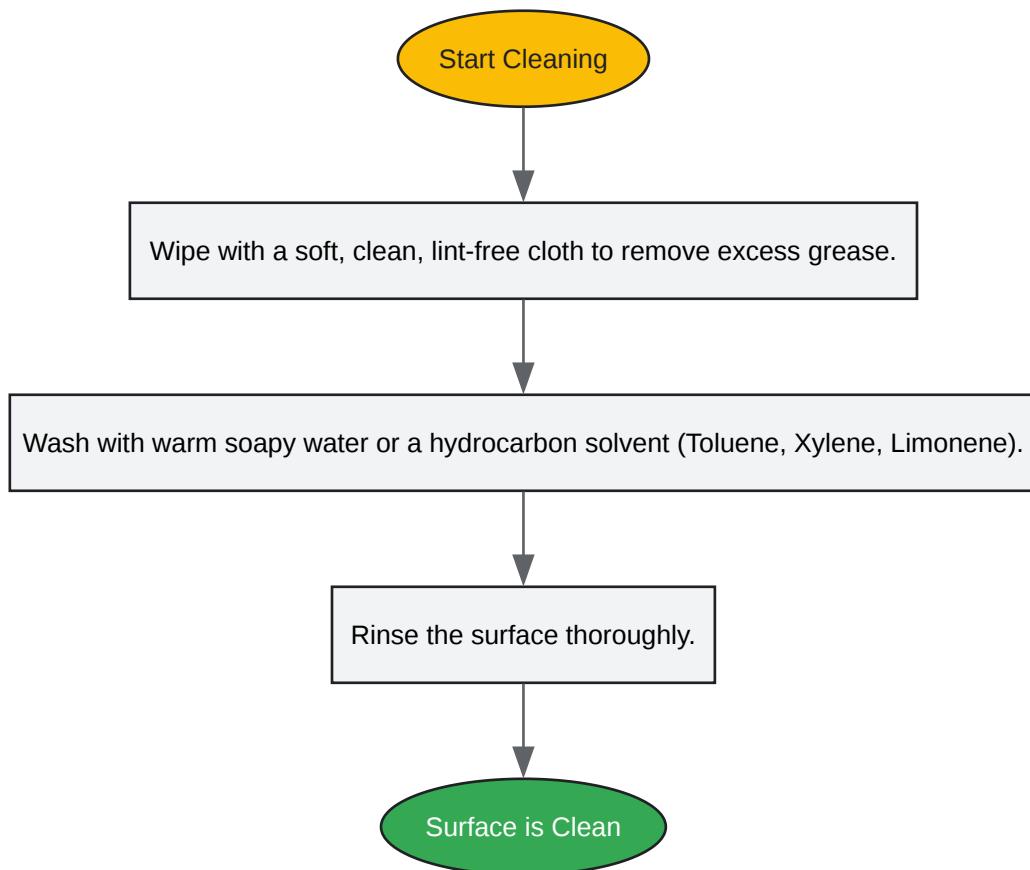
## Material Compatibility and Cleaning

The compatibility of Apiezon L Grease with various materials is a critical consideration for its application. The following diagram illustrates its compatibility and incompatibility with common O-ring materials and seals.

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Caption: Material compatibility of Apiezon L Grease.

Proper cleaning and removal of Apiezon L Grease are essential to maintain the cleanliness of vacuum systems. The grease is soluble in hydrocarbon solvents but not in alcohols or ketones. [1][8] The recommended cleaning procedure is outlined below.



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Caption: Recommended cleaning workflow for Apiezon L Grease.

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- To cite this document: BenchChem. [An In-depth Technical Guide to Apiezon L Grease]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1171838#apiezon-l-grease-technical-data-sheet\]](https://www.benchchem.com/product/b1171838#apiezon-l-grease-technical-data-sheet)

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